

Physical and chemical properties of Tetrafluoroterephthalic acid

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Compound of Interest

Compound Name: Tetrafluoroterephthalic acid

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An In-depth Technical Guide to **Tetrafluoroterephthalic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrafluoroterephthalic acid ($C_8H_2F_4O_4$), a fluorinated aromatic dicarboxylic acid, is a pivotal building block in advanced materials science and pharmaceutical development. Its unique properties, imparted by the tetrafluorinated benzene ring, include enhanced thermal stability, chemical resistance, and the ability to modify the pharmacokinetic profiles of drug candidates. [1][2][3] This technical guide provides a comprehensive overview of the physical and chemical properties of **tetrafluoroterephthalic acid**, detailed experimental protocols for its synthesis, and a summary of its primary applications. All quantitative data is presented in structured tables for clarity, and key processes are visualized using logical diagrams.

Introduction

2,3,5,6-**Tetrafluoroterephthalic acid**, CAS number 652-36-8, is a white to off-white crystalline solid.[1][4] It is a derivative of terephthalic acid where the four hydrogen atoms on the benzene ring have been replaced by fluorine atoms. This substitution significantly alters the molecule's electronic properties, stability, and reactivity, making it a valuable intermediate in various fields. [1][2] In the pharmaceutical industry, its incorporation into drug molecules can enhance metabolic stability, bioavailability, and binding affinity.[1][2] Furthermore, it serves as a versatile

linker for creating metal-organic frameworks (MOFs) and high-performance fluorinated polymers.[\[1\]](#)[\[5\]](#)

Physical and Chemical Properties

The physical and chemical characteristics of **tetrafluoroterephthalic acid** are summarized below. The presence of electron-withdrawing fluorine atoms makes the carboxylic acid groups more acidic compared to terephthalic acid.

Physical Properties

Property	Value	Source(s)
Appearance	White to off-white crystalline powder/solid	[1] [2] [4]
Molecular Formula	C ₈ H ₂ F ₄ O ₄	[2] [4] [6] [7]
Molecular Weight	238.09 g/mol	[2] [4] [6] [8]
Melting Point	275-277 °C (decomposes)	[2] [4] [7] [9]
Boiling Point (Predicted)	337.9 ± 42.0 °C	[7] [9]
Density (Predicted)	1.812 ± 0.06 g/cm ³	[4] [7] [9]
Solubility	Sparingly soluble in water; very faint turbidity in hot water. [1] [7] [9] [10] Soluble in organic solvents like DMF and DMSO. [11]	[1] [7] [9] [10] [11]
pKa (Predicted)	0.95 ± 0.10	[1] [7]
Vapor Pressure	3.98E-05 mmHg at 25°C	[9] [10]
Flash Point	158.1 °C	[9] [10]

Spectroscopic Data

Spectrum Type	Key Data Points	Source(s)
¹ H NMR (acetone-d ₆)	δ = 11.2 ppm (s, 2H; COOH)	[5]
¹³ C NMR (acetone-d ₆)	δ = 160.1 ppm (s; COOH); 145.9 ppm (dm; ¹ JCF = 253.1 Hz, C2,3,5,6), 116.4 ppm (m, C1,4)	[5]
¹⁹ F NMR (acetone-d ₆)	δ = -140.75 ppm (s; F2,3,5,6)	[5]
Infrared (IR)	Available from the NIST Chemistry WebBook. The spectrum shows characteristic absorptions for O-H, C=O, and C-F bonds.	[6][8][12]
Mass Spectrometry (EI)	Available from the NIST Chemistry WebBook. Molecular ion (M ⁺) at m/z = 238.	[6][8]

Experimental Protocols

Optimized Synthesis of Tetrafluoroterephthalic Acid

An optimized, high-yield synthesis protocol has been developed that avoids the formation of monosubstituted byproducts, thus simplifying purification.[5] The method involves the dilithiation of 1,2,4,5-tetrafluorobenzene followed by carbonation.[5][13]

Materials:

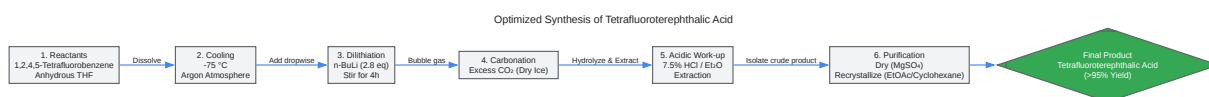
- 1,2,4,5-tetrafluorobenzene (C₆F₄H₂)
- n-Butyllithium (n-BuLi) in hexane (e.g., 1.6 M solution)
- Anhydrous tetrahydrofuran (THF)
- Carbon dioxide (CO₂), solid (dry ice)

- Hydrochloric acid (HCl), 7.5% aqueous solution
- Diethyl ether (Et₂O)
- Magnesium sulfate (MgSO₄)
- Ethyl acetate
- Cyclohexane
- Argon gas

Procedure:

- Reaction Setup: In a flame-dried, three-necked flask under an argon atmosphere, dissolve 1,2,4,5-tetrafluorobenzene (1 equivalent, e.g., 2.13 g) in 250 mL of anhydrous THF.[\[14\]](#)
- Cooling: Cool the solution to approximately -75 °C using a dry ice/acetone bath.
- Lithiation: Add n-butyllithium (2.8 equivalents, e.g., 25 mL of a 1.6 M solution) dropwise to the stirred solution over 30 minutes, maintaining the temperature at -75 °C.[\[14\]](#)
- Stirring: Stir the reaction mixture at this temperature for 4 hours.
- Carbonation: Bubble CO₂ gas (generated by sublimating dry ice) through the solution. The reaction mixture will turn into a white slurry.[\[5\]](#)[\[14\]](#)
- Work-up:
 - Allow the mixture to warm to room temperature and remove the THF under reduced pressure.
 - Hydrolyze the white solid residue with 100 mL of 7.5% HCl and 100 mL of Et₂O.[\[14\]](#)
 - Separate the layers and extract the aqueous phase twice more with 100 mL portions of Et₂O.[\[14\]](#)

- Drying and Isolation: Combine the organic phases and dry over anhydrous MgSO_4 .^{[5][14]} Filter and remove all volatiles under reduced pressure to yield the crude white product.
- Recrystallization: Recrystallize the crude product from hot ethyl acetate by adding cyclohexane to obtain pure **tetrafluoroterephthalic acid**.^{[5][14]} The reported yield for this optimized protocol is approximately 95%.^[5]



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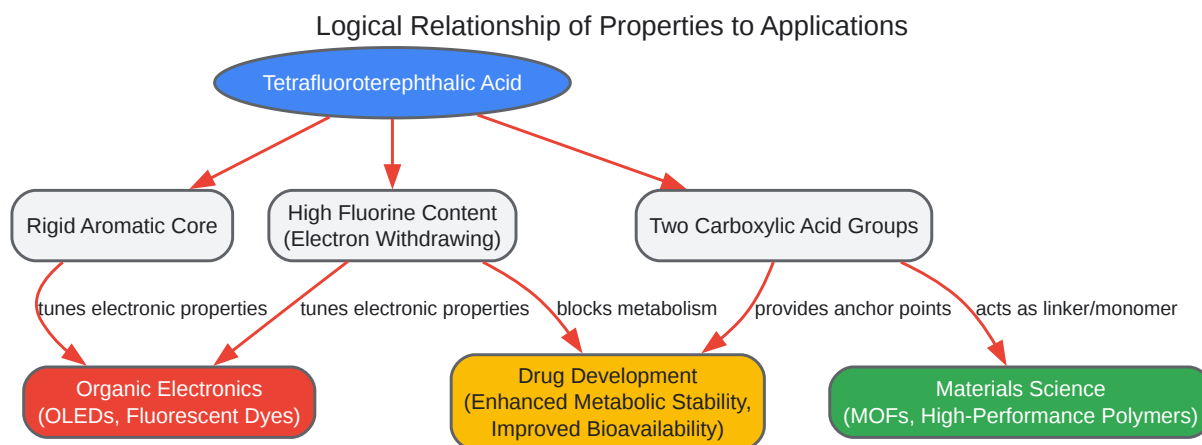
Optimized synthesis workflow for **Tetrafluoroterephthalic Acid**.

Applications in Research and Development

The unique structural and electronic properties of **tetrafluoroterephthalic acid** make it a highly desirable component in several areas of chemical science.

- **Pharmaceutical Intermediates:** The introduction of a tetrafluorinated phenyl ring into a drug candidate can significantly improve its metabolic stability by blocking sites susceptible to oxidative metabolism. It can also alter lipophilicity and binding interactions, potentially enhancing drug efficacy and pharmacokinetics.^[2]
- **Metal-Organic Frameworks (MOFs):** As a dicarboxylic acid, it serves as an organic linker to construct robust MOFs. The fluorine atoms can be used to tune the properties of the framework, such as pore size, hydrophobicity, and gas sorption characteristics.^[1]
- **High-Performance Polymers:** It is a monomer used in the synthesis of fluorinated polyesters and polyamides.^[11] These polymers exhibit enhanced thermal stability, chemical resistance, and desirable optical properties.^{[1][3]}

- Organic Electronics: The compound is used as a building block for organic electroluminescent materials for applications in Organic Light-Emitting Diodes (OLEDs).[11]



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Relationship between core properties and key applications.

Safety Information

Tetrafluoroterephthalic acid is an irritant. Standard laboratory safety precautions should be observed when handling this compound.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[6][7]
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1][6][7]

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